



# Application Note and Protocol: Solid-Phase Extraction of Temazepam Glucuronide from Biological Matrices

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Compound of Interest		
Compound Name:	Temazepam glucuronide	
Cat. No.:	B15290148	Get Quote

Audience: Researchers, scientists, and drug development professionals.

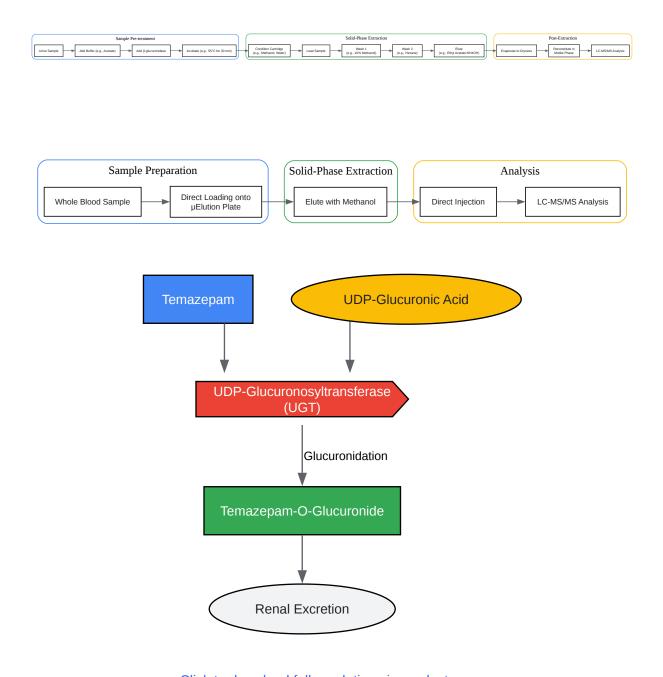
#### Introduction

Temazepam, a benzodiazepine derivative, is widely prescribed for the short-term treatment of insomnia. Following administration, it is extensively metabolized in the body, primarily through conjugation with glucuronic acid to form temazepam-O-glucuronide, which is then excreted in the urine. Accurate and reliable quantification of **temazepam glucuronide** in biological matrices such as urine and blood is crucial for clinical and forensic toxicology, as well as in pharmacokinetic studies. Solid-phase extraction (SPE) is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher recovery, cleaner extracts, and the potential for automation. This application note provides a detailed protocol for the solid-phase extraction of **temazepam glucuronide**, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Key Experimental Workflows

The following diagram illustrates the general workflow for the solid-phase extraction of **temazepam glucuronide** from a urine sample, including an enzymatic hydrolysis step to cleave the glucuronide moiety for the analysis of total temazepam.





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